

Personal protective equipment for handling Butoxycarboxim

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Compound of Interest

Compound Name: Butoxycarboxim

Cat. No.: B166929

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Essential Safety and Handling Guide for Butoxycarboxim

For researchers, scientists, and drug development professionals, the safe handling of all laboratory chemicals is paramount. This guide provides immediate and essential safety and logistical information for the handling of **Butoxycarboxim**, a carbamate insecticide. Adherence to these procedures is critical to ensure personal safety and environmental protection.

Hazard Overview

Butoxycarboxim is classified as a highly hazardous substance.^[1] Key hazards include:

- **Toxicity:** Harmful or fatal if swallowed, inhaled, or absorbed through the skin.^[1] It acts as a cholinesterase inhibitor.^[2]
- **Irritation:** Can cause irritation to the skin and eyes.^[1]
- **Flammability:** **Butoxycarboxim** is a flammable liquid.^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory when handling **Butoxycarboxim** to prevent exposure. The following table outlines the required equipment.

PPE Category	Minimum Requirement	Recommended Materials & Specifications
Respiratory Protection	Full-face respirator with multi-purpose combination (US) or type ABEK (EU) cartridges.	For spills or uncontrolled releases, a positive pressure self-contained breathing apparatus (SCBA) is required. [1]
Hand Protection	Chemical-resistant gloves (unlined).	Nitrile rubber, butyl rubber, and Viton® are recommended for handling pesticides. [3] Always consult the glove manufacturer's chemical resistance data.
Eye Protection	Chemical splash goggles or a full-face respirator.	Must meet ANSI Z87.1 standards.
Body Protection	Chemical-resistant suit or coveralls worn over work clothing. A chemical-resistant apron is required when mixing or handling concentrates. [4]	Materials such as Tyvek® for solids or Tychem® for liquids offer appropriate protection. [5]
Footwear	Chemical-resistant boots.	Neoprene or PVC are suitable materials. Leather and canvas are not appropriate. [6]

Occupational Exposure Limits

While specific occupational exposure limits (OELs) for **Butoxycarboxim** from OSHA, NIOSH, or ACGIH were not identified, general limits for carbamate pesticides provide guidance. It is crucial to maintain exposures as low as reasonably achievable.

Organization	Exposure Limit Type	Value
ACGIH (for Carbamates)	BEI	Acetylcholinesterase activity in red blood cells: 70% of individual's baseline. [1]
ACGIH (for Carbamates)	BEI	Butylcholinesterase activity in serum or plasma: 60% of individual's baseline. [1]

BEI = Biological Exposure Indices

Chemical Resistance and Breakthrough Times for Gloves

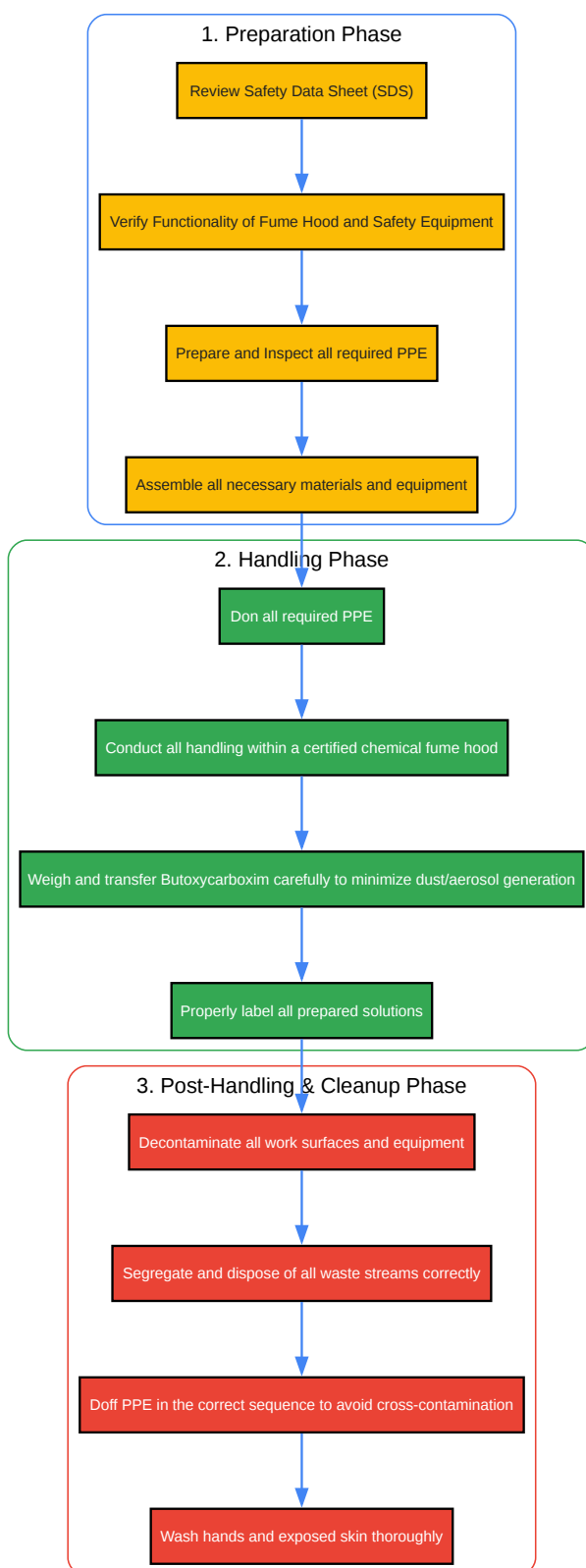
Specific breakthrough time data for **Butoxycarboxim** is not readily available. The following table provides general resistance information for common glove materials against pesticides. Breakthrough time is the time it takes for a chemical to permeate the glove material.[\[7\]](#)

Glove Material	General Chemical Resistance Rating	Factors Influencing Breakthrough Time
Nitrile Rubber	Good to Excellent	Thickness of the glove, chemical concentration, temperature, and duration of exposure. [8]
Butyl Rubber	Excellent	Protects against a wide variety of chemicals, including many acids and bases. [9]
Neoprene	Good	Offers good pliability and tear resistance. [9]
Viton®	Excellent	High resistance to a broad range of chemicals.

Note: Always inspect gloves for any signs of degradation (e.g., swelling, hardening, or discoloration) and replace them immediately if compromised. For incidental splashes, gloves should be removed and replaced promptly.^[4]

Safe Handling Workflow

Following a structured workflow is essential to minimize the risk of exposure and contamination.



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Caption: A logical workflow for the safe handling of **Butoxycarboxim**.

Operational and Disposal Plans

Standard Operating Procedure for Handling:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for **Butoxycarboxim**.
 - Ensure a chemical fume hood is operational and an emergency eyewash and shower are accessible.
 - Prepare all necessary PPE and inspect it for any damage.
 - Have a spill kit readily available.
- Handling:
 - Don all required PPE before entering the handling area.
 - Perform all manipulations of **Butoxycarboxim** within a certified chemical fume hood.
 - Use dedicated glassware and equipment.
 - Carefully weigh and transfer the chemical, avoiding the creation of dust or aerosols.
 - Keep containers closed when not in use.
- Decontamination and Cleaning:
 - Wipe down all surfaces and equipment with a suitable decontaminating solution (e.g., a detergent solution followed by a water rinse).
 - Collect all cleaning materials for disposal as hazardous waste.
 - Follow a strict doffing procedure for PPE to prevent cross-contamination.
 - Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan:

All **Butoxycarboxim** waste is to be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.^{[10][11]}

Waste Stream	Collection and Disposal
Excess Butoxycarboxim	Collect in a clearly labeled, sealed, and compatible container for hazardous waste pickup.
Contaminated Labware	Disposable items (e.g., pipette tips, wipes) should be placed in a designated hazardous waste container. Non-disposable items must be decontaminated or disposed of as hazardous waste.
Contaminated PPE	Place in a labeled bag or container for hazardous waste disposal.
Rinse Water from Decontamination	Collect all rinse water and treat it as aqueous hazardous waste.

Emergency Protocols

Spill Response:

- **Evacuate and Alert:** Immediately evacuate the area and inform others.
- **Isolate:** Secure the spill area and prevent entry.
- **Protect:** Don the appropriate level of PPE, including respiratory protection (SCBA if necessary), before attempting to clean up.
- **Contain:** Use absorbent materials like sand or vermiculite to contain the spill. Prevent it from reaching drains.
- **Clean-up:** Carefully collect all contaminated materials into a labeled hazardous waste container.

- Decontaminate: Clean the spill area with a detergent solution and rinse with water. Collect all cleaning materials and rinse water as hazardous waste.

First Aid and Exposure Response:

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, provide artificial respiration. Seek immediate medical attention.[12]
- Skin Contact: Remove contaminated clothing immediately. Wash the affected skin area thoroughly with soap and water.[12] Seek medical attention.
- Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[12] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[12]

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